

measurement uncertainty HPLC analysis alectinib

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Compound Focus: Alectinib

CAS No.: 1256580-46-7

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Alectinib HPLC Method Validation Data

The table below summarizes key validation parameters from a 2025 study for the simultaneous determination of **Alectinib** and its impurity, 5-trifluoroacetate [1].

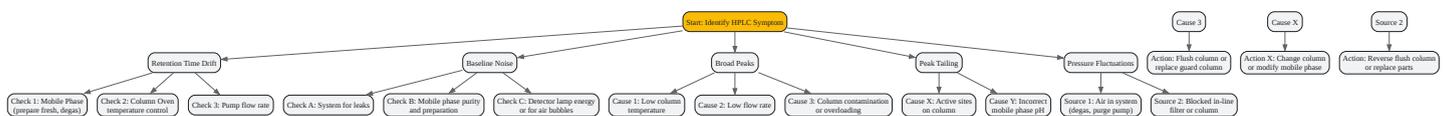
Validation Parameter	Alectinib	Impurity (5-trifluoroacetate)
Analytical Technique	\multicolumn{2}{c}{HPLC with PDA detection (269 nm)}	
Column	\multicolumn{2}{c}{Ascentis Express 90 Å C8 (10 cm × 4.6 mm, 2.7 μm)}	
Mobile Phase	\multicolumn{2}{c}{Gradient of Acetonitrile and Ammonium Acetate Buffer}	
Limit of Detection (LOD)	0.1 μg/mL	0.3 μg/mL
Limit of Quantification (LOQ)	0.3 μg/mL	0.5 μg/mL

Validation Parameter	Alectinib	Impurity (5-trifluoroacetate)
Validation Guideline	\multicolumn{2}{c}{ICH Q2(R2)}	
Application	\multicolumn{2}{c}{Assay in Alecensa capsules (150 mg alectinib/capsule)}	
Method Optimization	\multicolumn{2}{c}{Box-Behnken Design + Desirability Function}	
Measurement Uncertainty	\multicolumn{2}{c}{Estimated via bottom-up approach}	

This method was optimized using a **Box-Behnken design** and the **Monte Carlo method** to define the operable design region, ensuring robustness [1]. The same experimental design was also successfully used in another study to optimize an LC method for **Alectinib** [2].

HPLC Troubleshooting Guide

Common HPLC issues can affect method performance. The following workflow outlines a systematic approach to diagnose and resolve frequent problems, with specific considerations for **Alectinib** analysis highlighted.



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For **Alectinib** methods, pay special attention to the mobile phase composition and column temperature, as these were identified as **Critical Method Parameters (CMPs)** during robustness testing [3].

Frequently Asked Questions (FAQs)

How are LOD and LOQ calculated for an HPLC method?

According to ICH guidelines, LOD and LOQ can be calculated based on the standard deviation of the response and the slope of the calibration curve [4] [5].

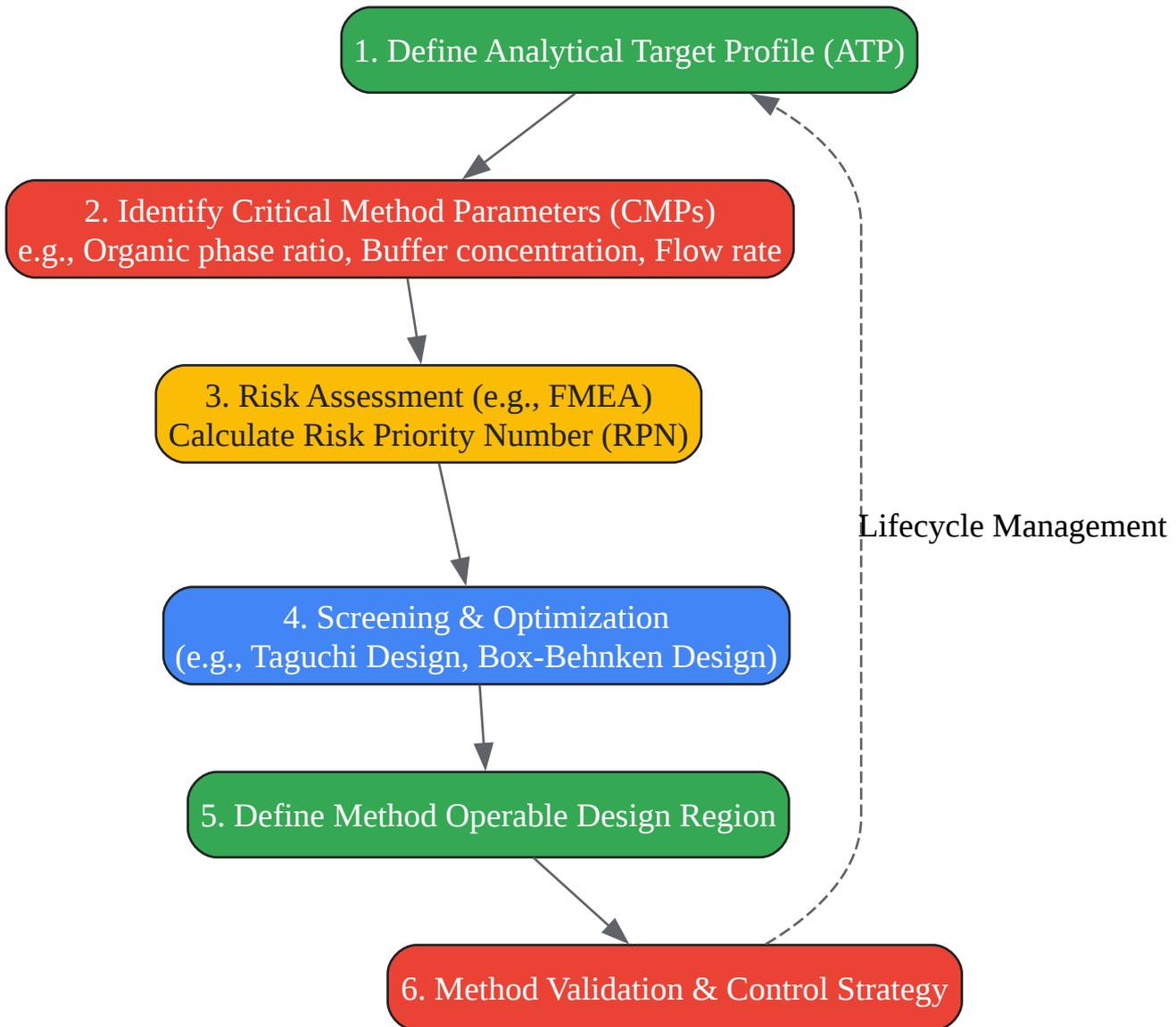
- **LOD** = $3.3 \times \sigma / S$
- **LOQ** = $10 \times \sigma / S$ Where σ is the standard deviation of the response (e.g., standard error from regression) and **S** is the slope of the calibration curve [4]. These values should be considered estimates and must be confirmed experimentally by analyzing samples at the calculated concentrations [4].

How can I ensure the accuracy and precision of my HPLC method for Alectinib?

- **Strategic Sample Preparation:** Use standardized dilution, extraction, and filtration procedures. For biological matrices like plasma, protein precipitation is often essential [6] [3].
- **Internal Standard:** Use a chemically similar internal standard (e.g., ponatinib was used in a fluorescence method for **Alectinib** in rat plasma [3]) to compensate for variations in injection volume and sample preparation [6].
- **System Suitability Testing (SST):** Perform SST before each analytical run. Key parameters include **resolution** (typically >2.0), **tailing factor** (0.8-2.0), **theoretical plates**, and **retention time repeatability** (RSD <1%) [6].
- **Full Method Validation:** Validate the method according to ICH guidelines, demonstrating accuracy, precision, specificity, linearity, and robustness [1] [7].

What is Analytical Quality by Design (AQbD) and how is it applied to Alectinib methods?

AQbD is a systematic, risk-based approach to analytical method development that builds quality and robustness into the method from the start [3]. The process for an **Alectinib** HPLC method can be visualized as follows:



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This approach was successfully used to develop a robust HPLC method with fluorescence detection (HPLC-FLD) for quantifying **Alectinib** in rat plasma, identifying organic phase ratio, buffer concentration, and flow rate as CMPs [3].

A Final Technical Tip

For **Alectinib** analysis, consider the **greenness and whiteness** of your method. The 2025 study also evaluated its environmental impact using tools like the **Complex Green Analytical Procedure Index** and **White Analytical Chemistry tool**, which can be an important factor in modern method development [1].

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